

# 3,5-Dibromopyridine melting point and boiling point

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## Compound of Interest

Compound Name: 3,5-Dibromopyridine

Cat. No.: B018299

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An In-depth Technical Guide to the Physicochemical Properties of **3,5-Dibromopyridine**

## Introduction

**3,5-Dibromopyridine** is a halogenated aromatic heterocycle essential in various domains of chemical synthesis. It serves as a versatile building block in the development of pharmaceuticals, agrochemicals, and advanced materials.[1] A thorough understanding of its fundamental physicochemical properties, such as melting and boiling points, is critical for its application in research and development. This guide provides a detailed overview of these properties, the experimental methods for their determination, and a logical workflow for these procedures.

## Core Physicochemical Data

The melting and boiling points of **3,5-Dibromopyridine** are key indicators of its purity and are fundamental parameters for its handling and use in synthetic protocols. These values are summarized below.

Property	Value	References
Melting Point	110-115 °C	[1]
111.0 to 114.0 °C	[2]	
107.0-114.0 °C	[3][4]	
112 °C	[5]	
Boiling Point	222 °C	[2][5]

## Experimental Protocols

Accurate determination of melting and boiling points is crucial for compound identification and purity assessment.[6][7] The following sections detail the standard laboratory procedures for measuring these properties.

### Melting Point Determination (Capillary Method)

The capillary method is a widely used and reliable technique for determining the melting point of a solid organic compound.[8] Pure crystalline solids typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities can lead to a depressed and broader melting range.[6]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp, Thiele tube, or digital instrument)[6]
- Glass capillary tubes (one end sealed)[9]
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: Ensure the **3,5-Dibromopyridine** sample is completely dry and finely powdered to allow for uniform packing and heat transfer.[8]

- **Capillary Tube Packing:** Press the open end of a capillary tube into the powdered sample. Invert the tube and tap it gently on a hard surface to cause the solid to fall to the closed end. Repeat until the packed sample is approximately 1-2 mm high.[\[10\]](#)
- **Apparatus Setup:** Place the packed capillary tube into the heating block of the melting point apparatus.[\[9\]](#)
- **Heating:**
  - For a preliminary, rapid determination, heat the sample quickly to find an approximate melting range.[\[6\]](#)
  - For an accurate measurement, allow the apparatus to cool to at least 15-20°C below the approximate melting point. Begin heating again at a slow, controlled rate of approximately 1-2°C per minute.[\[6\]](#)[\[9\]](#)
- **Observation and Recording:** Record two temperatures:
  - T1: The temperature at which the first drop of liquid appears.
  - T2: The temperature at which the entire sample has completely melted into a clear liquid.  
[\[6\]](#) The melting point is reported as the range from T1 to T2.

## Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a convenient technique for determining the boiling point of a liquid using a small sample size.[\[11\]](#) The boiling point is defined as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[\[12\]](#)[\[13\]](#)

Apparatus:

- Thiele tube filled with mineral oil
- Small test tube (e.g., Durham tube)
- Capillary tube (one end sealed)
- Thermometer

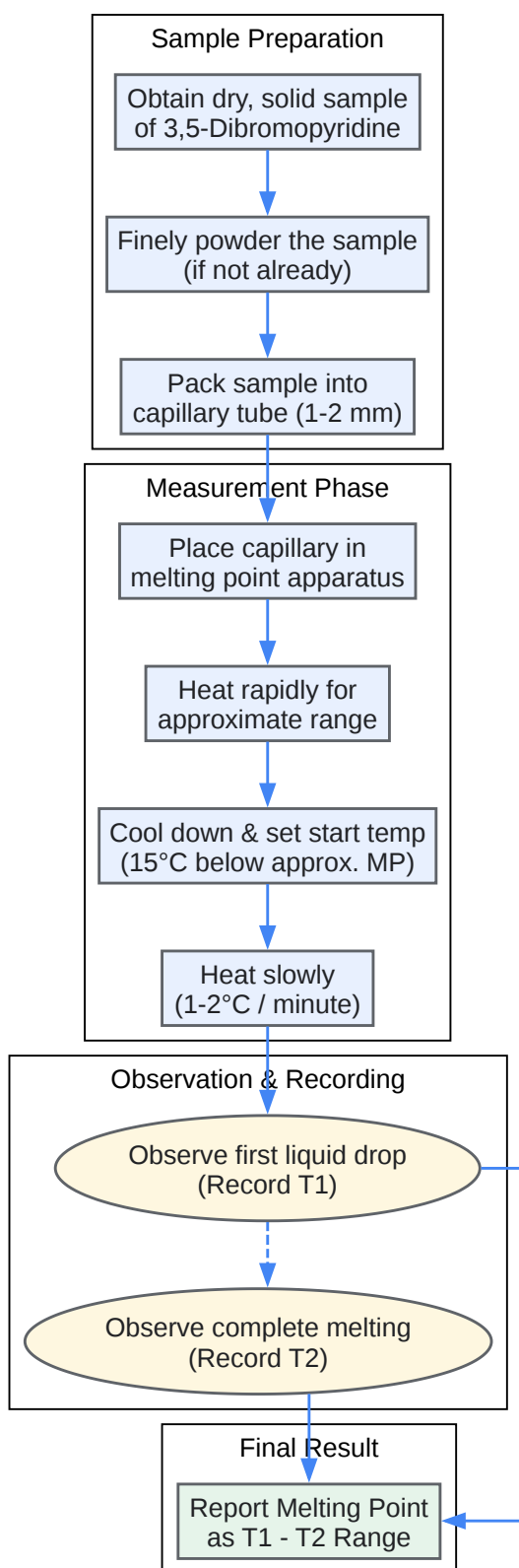
- Rubber band or thread to attach the test tube to the thermometer
- Heat source (e.g., Bunsen burner)

#### Procedure:

- Sample Preparation: Fill the small test tube to about half-full with **3,5-Dibromopyridine** (in its molten state if necessary).
- Capillary Inversion: Place the capillary tube, with its sealed end pointing upwards, into the liquid in the test tube.[\[11\]](#)[\[14\]](#)
- Apparatus Assembly: Attach the test tube to the thermometer using a rubber band, ensuring the sample is aligned with the thermometer bulb.[\[14\]](#)
- Heating: Immerse the assembly in the Thiele tube, making sure the heat-circulating arm is heated gently with a burner. The shape of the Thiele tube allows for the oil to circulate via convection, ensuring uniform heating.[\[14\]](#)
- Observation: As the temperature rises, air trapped in the capillary tube will expand and slowly exit. When the boiling point is reached, a continuous and rapid stream of bubbles will emerge from the open end of the capillary tube.[\[11\]](#)
- Recording: Remove the heat source once a vigorous stream of bubbles is observed. As the apparatus cools, the bubbling will slow down and stop. The boiling point is the temperature at which the liquid is drawn up into the capillary tube.[\[11\]](#)[\[14\]](#)

## Visualized Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the melting point of **3,5-Dibromopyridine** using the capillary method.



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### Workflow for Melting Point Determination

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